

Fmoc-Leucine: A Comprehensive Technical Guide to Safety and Handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Fmoc-leucine*

Cat. No.: *B557446*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the safety and handling precautions for **Fmoc-leucine** (N-(9-Fluorenylmethoxycarbonyl)-L-leucine). The information is compiled and presented to be a critical resource for laboratory personnel, ensuring safe and effective use of this common reagent in research and development.

Hazard Identification and GHS Classification

There is notable variability in the GHS classification of **Fmoc-leucine** across different suppliers and databases. While some sources classify it as non-hazardous, others identify several hazard categories. This discrepancy underscores the importance of a cautious approach to handling this chemical. A summary of the reported GHS classifications is provided below.

According to aggregated data from the European Chemicals Agency (ECHA) C&L Inventory, **Fmoc-leucine** does not meet GHS hazard criteria in 40% of the notifications provided.

However, other notifications have classified it with the following hazards:

- Acute Toxicity, Oral (Category 4), with the hazard statement H302: Harmful if swallowed.^[1]
^[2]
- Acute Toxicity, Dermal (Category 4), with the hazard statement H312: Harmful in contact with skin.^[1]

- Skin Irritation (Category 2), with the hazard statement H315: Causes skin irritation.[1]
- Serious Eye Irritation (Category 2A), with the hazard statement H319: Causes serious eye irritation.[1]
- Acute aquatic toxicity (Category 1), with the hazard statement H400: Very toxic to aquatic life.[2]
- Chronic aquatic toxicity (Category 1), with the hazard statement H410: Very toxic to aquatic life with long lasting effects.[2]

It is crucial to consult the specific Safety Data Sheet (SDS) provided by the supplier for the most accurate and up-to-date hazard information.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **Fmoc-leucine** is presented in the table below.

Property	Value
CAS Number	35661-60-0
Molecular Formula	C ₂₁ H ₂₃ NO ₄
Molecular Weight	353.41 g/mol
Appearance	White to off-white crystalline powder or solid
Melting Point	94-96 °C or 144-146 °C (decomposes)
Solubility	Soluble in organic solvents such as ethanol, DMSO, and dimethylformamide (approx. 30 mg/mL). Sparingly soluble in aqueous buffers.
Stability	Stable under normal storage conditions.

Personal Protective Equipment (PPE)

Due to the potential hazards, the following personal protective equipment is mandatory when handling **Fmoc-leucine**.

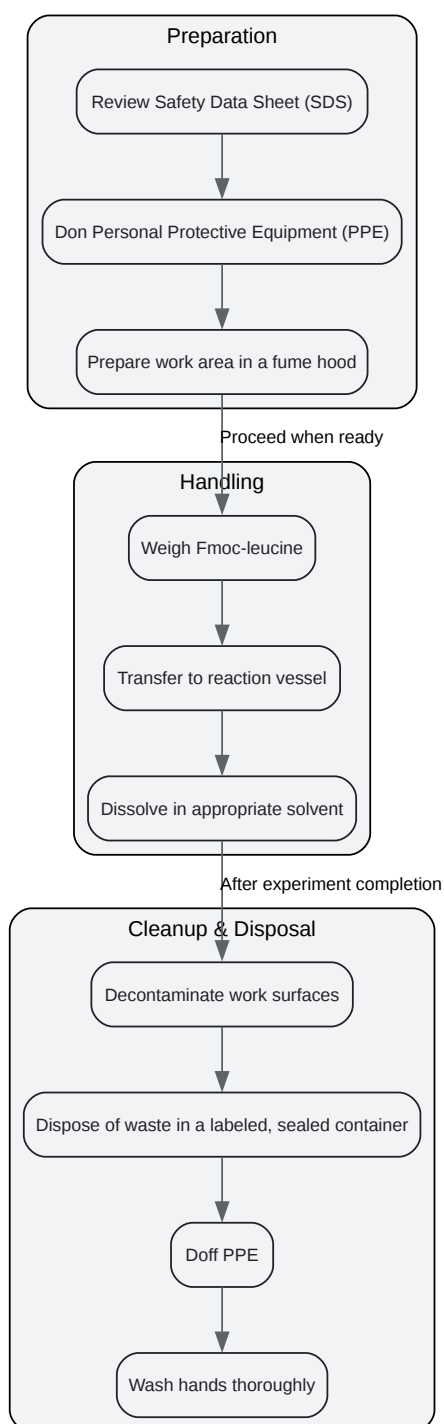
PPE Category	Recommendation
Eye/Face Protection	Safety glasses with side-shields or chemical safety goggles.
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber). A standard laboratory coat should be worn.
Respiratory Protection	For operations that may generate dust, a NIOSH-approved N95 dust mask or higher respiratory protection should be used. Work should be conducted in a well-ventilated area, preferably in a chemical fume hood.

Safe Handling and Experimental Protocols

Adherence to standard operating procedures for handling chemical powders is essential to minimize exposure and prevent contamination.

General Handling Workflow

The following diagram outlines a general workflow for the safe handling of **Fmoc-leucine** powder.



[Click to download full resolution via product page](#)

*General workflow for safe handling of **Fmoc-leucine**.*

Detailed Experimental Protocol for Handling Fmoc-Leucine Powder

This protocol provides a more detailed methodology for the safe handling of **Fmoc-leucine** powder in a laboratory setting.

- Preparation:

1. Thoroughly review the supplier-specific Safety Data Sheet (SDS) for **Fmoc-leucine**.
2. Ensure that a properly functioning chemical fume hood is available.
3. Don the required Personal Protective Equipment (PPE): safety goggles, nitrile gloves, and a lab coat.
4. Prepare all necessary equipment (spatulas, weigh boats, glassware, etc.) and place them inside the fume hood.
5. Have a designated and clearly labeled waste container ready for solid and contaminated disposable waste.

- Weighing and Transfer:

1. Perform all weighing and transfer operations within the chemical fume hood to minimize inhalation exposure.
2. Use a microbalance for accurate weighing of small quantities.
3. Carefully open the **Fmoc-leucine** container, avoiding any sudden movements that could create airborne dust.
4. Use a clean spatula to transfer the desired amount of powder to a weigh boat.
5. Promptly and securely close the **Fmoc-leucine** container after dispensing.
6. Carefully transfer the weighed powder into the reaction vessel. A powder funnel can be used to prevent spillage.

- Dissolution:

1. Add the appropriate solvent to the reaction vessel containing the **Fmoc-leucine** powder.

2. Gently swirl or stir the mixture to facilitate dissolution. Avoid vigorous shaking that could cause splashing.
- Cleanup and Waste Disposal:
 1. Wipe down the balance, spatulas, and work surfaces inside the fume hood with a damp paper towel to remove any residual powder.
 2. Dispose of all contaminated disposable items (weigh boats, paper towels, gloves) in the designated solid waste container.
 3. Seal the waste container.
 4. Doff PPE in the correct order to avoid self-contamination.
 5. Wash hands thoroughly with soap and water after the procedure is complete.

First Aid Measures

In the event of exposure, follow these first aid guidelines and seek medical attention.

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
Skin Contact	Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing and shoes. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Check for and remove any contact lenses. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

Storage and Disposal

Proper storage and disposal are critical for maintaining the integrity of the chemical and ensuring environmental safety.

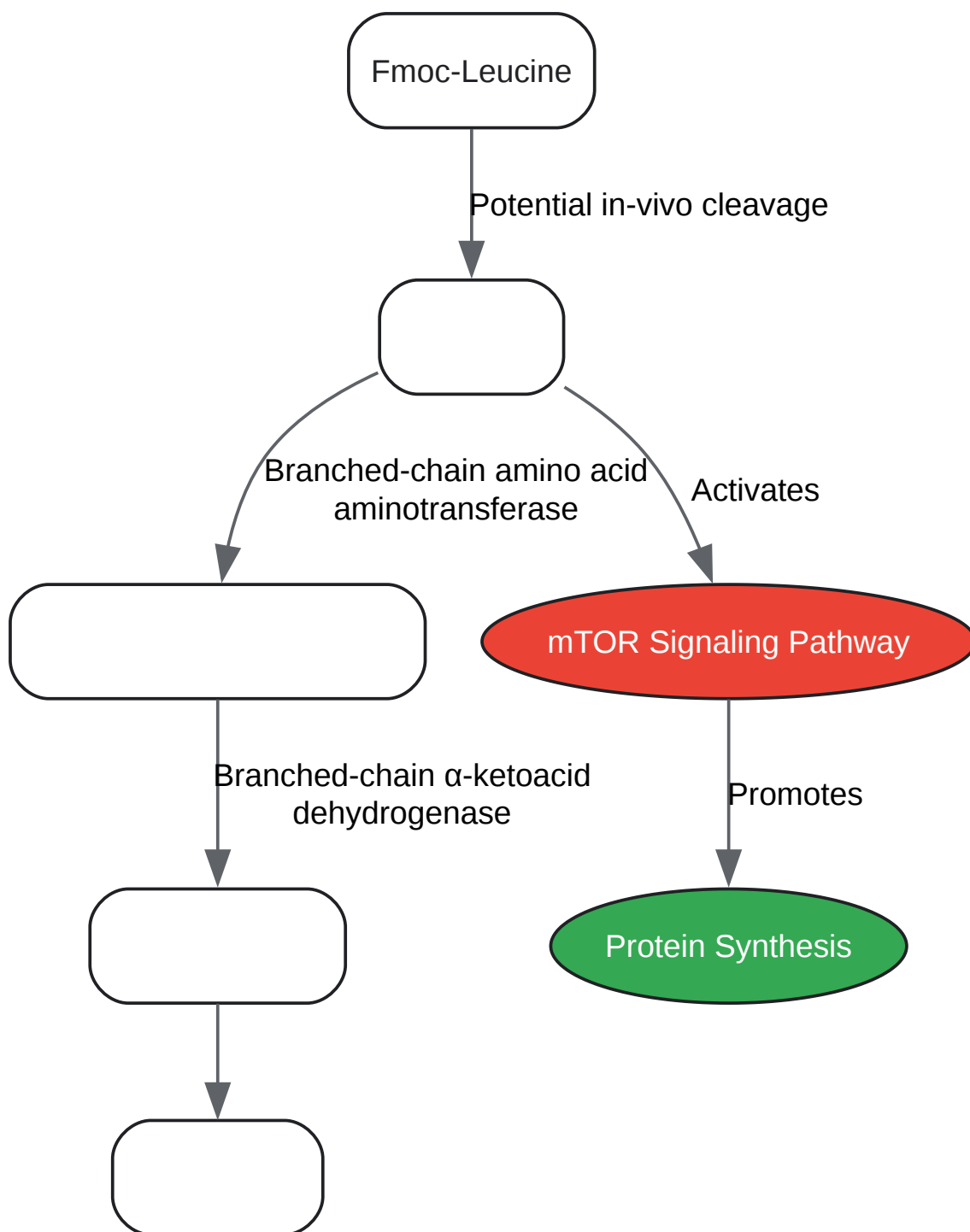
- Storage: Store **Fmoc-leucine** in a tightly closed container in a dry, cool, and well-ventilated place. Keep away from incompatible materials such as strong oxidizing agents and amines. [3] Recommended storage temperature is often between 2-8°C.
- Disposal: Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations. Do not allow the product to enter drains.[4]

Potential Signaling Pathway Involvement

While specific toxicological pathways for **Fmoc-leucine** are not well-documented, the metabolism of its core component, L-leucine, is well-understood. In the event of in-vivo

cleavage of the Fmoc protecting group, the resulting L-leucine would enter its natural metabolic pathway. A key aspect of leucine signaling is its role in activating the mTOR (mammalian target of rapamycin) pathway, which is a central regulator of cell growth, proliferation, and protein synthesis.

The following diagram illustrates a simplified overview of the L-leucine metabolic pathway.



[Click to download full resolution via product page](#)

Simplified metabolic pathway of L-leucine.

Disclaimer: This guide is intended for informational purposes only and should not be substituted for a thorough review of the supplier-specific Safety Data Sheet (SDS) and adherence to all institutional safety protocols.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. cdn.caymanchem.com [cdn.caymanchem.com]
- 2. Fmoc-leucine|35661-60-0|MSDS [dcchemicals.com]
- 3. Fmoc-leucine | C₂₁H₂₃NO₄ | CID 1549133 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Metabolic and molecular responses to leucine enriched branched chain amino acid supplementation in the skeletal muscle of alcoholic cirrhosis - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Fmoc-Leucine: A Comprehensive Technical Guide to Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b557446#fmoc-leucine-safety-and-handling-precautions>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com